

BMIM TFSI storage conditions below 30C

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Compound Focus: 1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide

CAS No.: 174899-83-3

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Storage and Handling Specifications

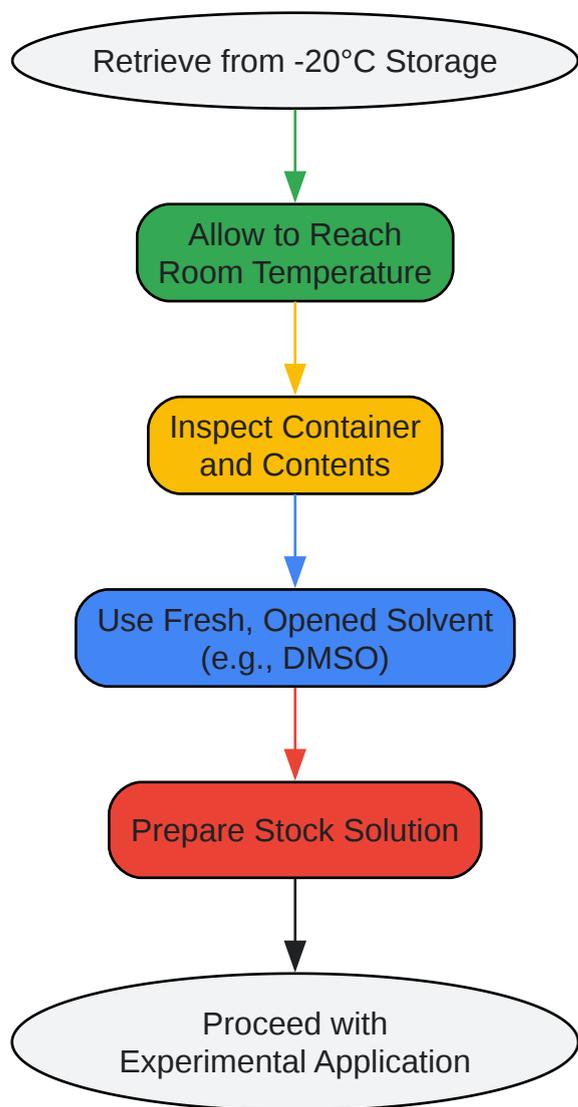
The table below summarizes the key storage information for BMIM TFSI from supplier data sheets:

Attribute	Specification
Recommended Long-term Storage	-20°C [1] [2]
Physical State	Liquid [1] [2]
Shelf Life	2 years from receipt (when stored at -20°C) [1]
Hygroscopicity	Absorbs moisture, which can reduce solubility [1]

Suppliers indicate this product is **for research use only** and is not intended for diagnostic or therapeutic use [1] [2].

Experimental Workflow for Handling

For your research, it is critical to use proper handling protocols to maintain the integrity of BMIM TFSI, especially given its hygroscopic nature. The diagram below outlines a recommended workflow from retrieval to experimental use.



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Workflow for handling BMIM TFSI to ensure stability.

Guidance for Storage Condition Investigation

Since manufacturer data focuses on frozen storage, here are steps you can take to establish protocols for storage below 30°C:

- Consult Specialized Literature: **Search scientific databases for peer-reviewed studies on the long-term thermal stability of ionic liquids**, particularly imidazolium-based salts like BMIM TFSI. Look for "accelerated aging studies" which can predict stability at various temperatures.

- Perform Direct Stability Testing: **Design an experiment to monitor the purity and ionic conductivity** of BMIM TFSI samples stored at your target temperature (e.g., 25°C) over time, comparing them against a control sample stored at -20°C.
- Contact Manufacturers Directly: Reach out to the technical support teams of chemical suppliers for any unpublished stability data or recommendations regarding storage at non-frozen conditions [1] [2].

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References

1. 1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide [selleckchem.com]
2. 1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl) ... [medchemexpress.com]

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